

# C.I. Acid Blue 158: A Technical Guide to Solubility in Various Solvents

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## Compound of Interest

Compound Name: C.I. Acid blue 158

Cat. No.: B15556058

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **C.I. Acid Blue 158**, a synthetic monoazo metallized dye. Understanding the solubility of this compound is critical for its application in various fields, including textiles, inks, and potentially for research and development in life sciences. This document compiles available solubility data, presents detailed experimental protocols for determining solubility, and visualizes the workflow for these procedures.

## Quantitative Solubility Data

Quantitative data on the solubility of **C.I. Acid Blue 158** is limited in publicly available literature. The most specific data point found indicates its solubility in water at an elevated temperature.

Solvent	Temperature (°C)	Solubility (g/L)
Water	90	80 - 90 <sup>[1]</sup>

## Qualitative Solubility Profile

General observations from various sources indicate the solubility of **C.I. Acid Blue 158** in polar solvents.

- Water: The dye is generally described as soluble in water, forming a blue solution[2][3][4][5][6].
- Alcohol: **C.I. Acid Blue 158** is also reported to be soluble in alcohol[2][3][4]. One source specifies slight solubility in alcohol[1].

It is important to note that the exact solubility can be influenced by factors such as the pH of the solution and the presence of electrolytes[7][8].

## Experimental Protocols for Solubility Determination

Due to the limited availability of specific quantitative data for **C.I. Acid Blue 158**, the following are detailed, generalized experimental protocols for determining the solubility of dyes. These methods can be adapted by researchers to obtain precise solubility data in their solvents of interest.

### Gravimetric Method

This method involves preparing a saturated solution, separating the dissolved solute, and determining its mass by weighing after solvent evaporation.

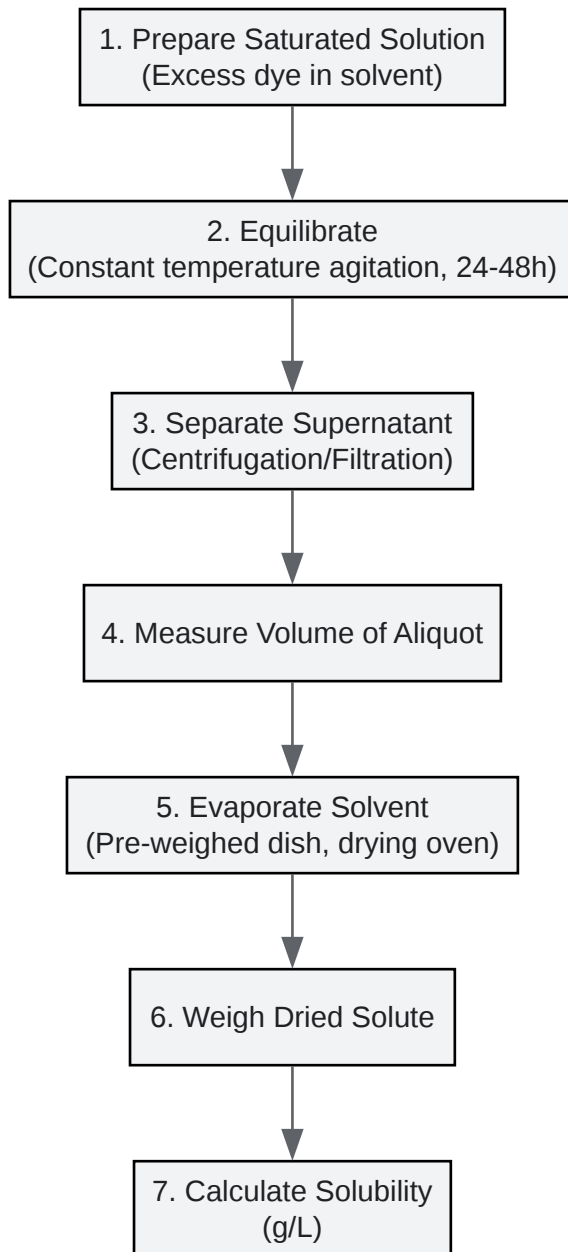
Protocol:

- Preparation of a Saturated Solution:
  - Add an excess amount of **C.I. Acid Blue 158** powder to a known volume of the desired solvent in a sealed container (e.g., a screw-cap flask).
  - Agitate the mixture at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached. A temperature-controlled shaker or a magnetic stirrer in a constant temperature bath is recommended.
- Separation of the Saturated Solution:
  - Allow the undissolved dye to settle.
  - Carefully extract a known volume of the supernatant (the clear, saturated solution) using a calibrated pipette. To avoid transferring any solid particles, it is advisable to filter the

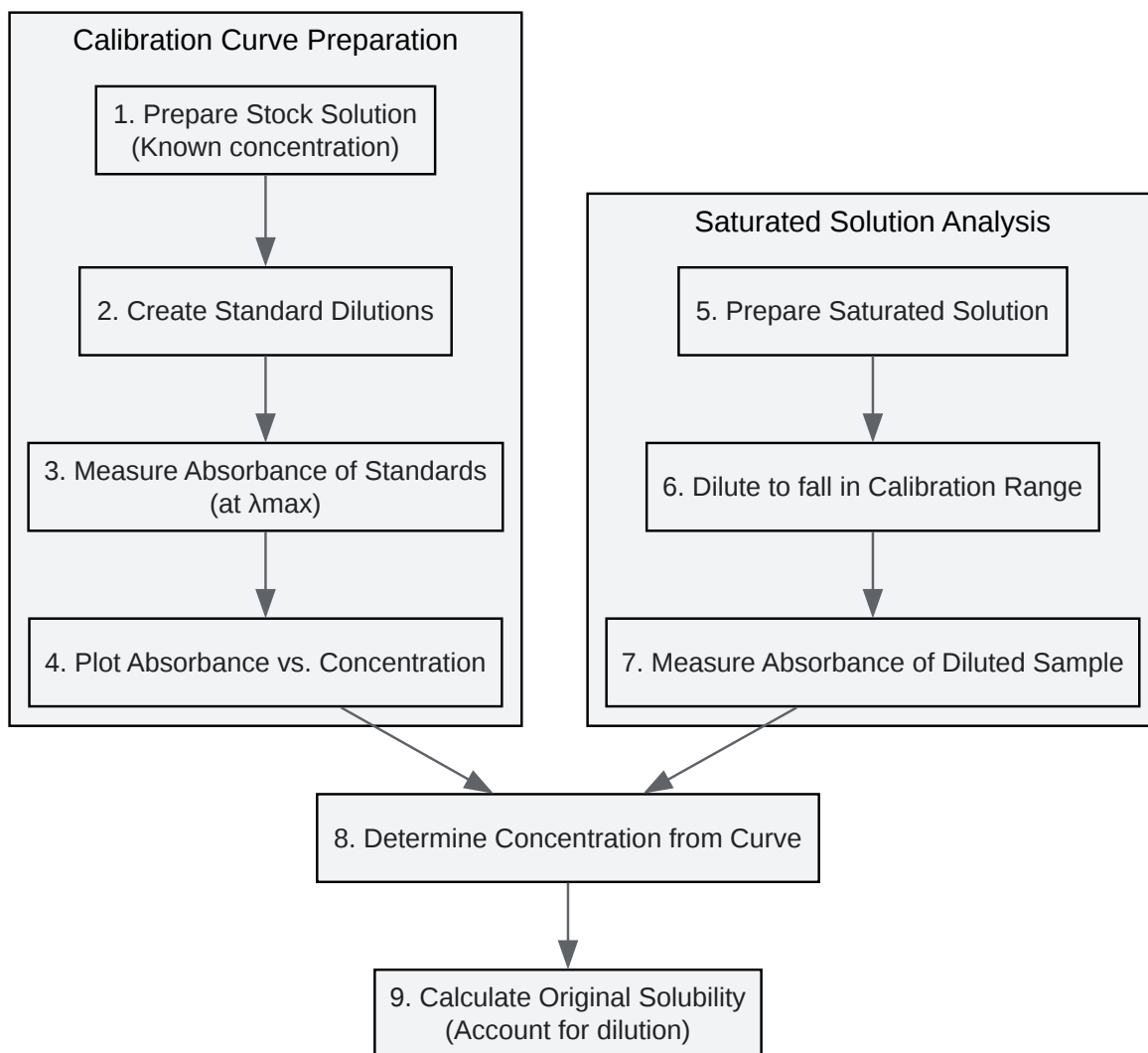
solution through a syringe filter (e.g., 0.45  $\mu\text{m}$  pore size) that is compatible with the solvent.

- Determination of Solute Mass:
  - Transfer the filtered saturated solution to a pre-weighed, dry evaporating dish.
  - Carefully evaporate the solvent in a drying oven at a temperature that is below the decomposition point of the dye but sufficient to remove the solvent in a reasonable time.
  - Once the solvent is completely evaporated, cool the dish in a desiccator to room temperature and weigh it again.
  - The difference between the final and initial weights of the evaporating dish gives the mass of the dissolved dye.
- Calculation of Solubility:
  - $\text{Solubility (g/L)} = (\text{Mass of dissolved dye (g)}) / (\text{Volume of the aliquot of saturated solution (L)})$

## Gravimetric Method for Solubility Determination



## Spectrophotometric Method for Solubility Determination



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